

5-Bromo-3-methylindolin-2-one CAS number and structure

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Compound of Interest

Compound Name: 5-Bromo-3-methylindolin-2-one

CAS No.: 90725-49-8

Cat. No.: B1280771

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Technical Guide: 5-Bromo-3-methylindolin-2-one

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **5-Bromo-3-methylindolin-2-one**, a heterocyclic compound of interest in medicinal chemistry and organic synthesis. This document details its chemical identity, structural information, synthesis protocols, and known biological context, presenting data in a format accessible to researchers and drug development professionals.

Core Chemical Identity

5-Bromo-3-methylindolin-2-one is a substituted indolinone, a structural motif found in many biologically active compounds. The presence of a bromine atom at the 5-position and a methyl group at the 3-position of the indolin-2-one core defines its unique chemical properties and potential for further functionalization.

Structure:

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Table 1: Compound Identification

Identifier	Value
CAS Number	90725-49-8[1]
Molecular Formula	C ₉ H ₈ BrNO
Molecular Weight	226.07 g/mol [2]
IUPAC Name	5-bromo-3-methyl-1,3-dihydro-2H-indol-2-one
Synonyms	5-Bromo-3-methyloxindole

Physicochemical and Spectroscopic Data

A summary of key physicochemical and spectroscopic data is provided below. This information is critical for the compound's characterization, handling, and use in experimental settings.

Table 2: Physicochemical Properties

Property	Value	Source
Physical Form	Solid	
Melting Point	78-82 °C	
Storage Temperature	2-8°C	
SMILES	Cc1c2ccc(Br)cc2[nH]c1=O	
InChI	1S/C9H8BrN/c1-6-8(12)11-9-4-2-7(10)3-5(6)9/h2-4,6H,1H3,(H,11,12)	

Synthesis and Experimental Protocols

The synthesis of **5-Bromo-3-methylindolin-2-one** can be achieved through various methods. A general protocol involving the halide-catalyzed oxidation of 3-methylindole is detailed below.

General Procedure for Halide-Catalyzed Oxidation[1]

This protocol describes the synthesis of **5-bromo-3-methylindolin-2-one** from 3-methylindole.

Materials:

- 3-methylindole
- Hydrogen Bromide (HBr, 48% wt solution in water)
- 1,2-dimethoxyethane (DME)
- 30% Hydrogen Peroxide (H₂O₂)
- Ethyl acetate
- Saturated aqueous solution of NaCl
- Magnesium sulfate (MgSO₄)

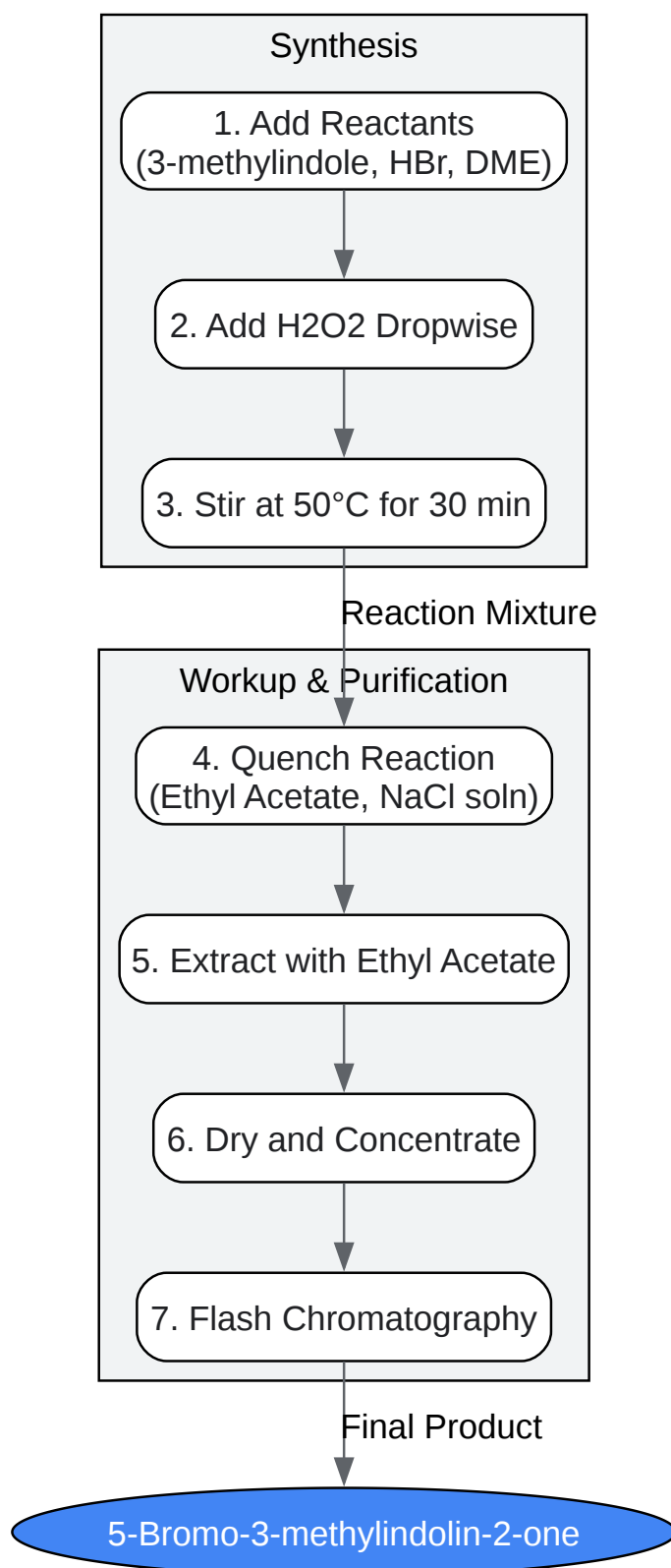
Equipment:

- 10 mL round-bottom flask
- Magnetic stir bar
- Standard laboratory glassware for extraction and filtration
- Rotary evaporator
- Flash column chromatography system

Protocol:

- To a 10 mL round-bottom flask equipped with a magnetic stir bar, add 3-methylindole (0.5 mmol), HBr (10 mol%, 0.05 mmol), and 1,2-dimethoxyethane (2.0 mL).
- Add 30% hydrogen peroxide (77 μ L, 0.75 mmol) dropwise to the mixture.
- Stir the reaction mixture for 30 minutes at 50 °C under an air atmosphere.
- After the reaction is complete, dilute the mixture with ethyl acetate and quench with a saturated aqueous solution of NaCl.
- Separate the organic and aqueous layers.
- Extract the aqueous layer three times with ethyl acetate.
- Combine the organic layers, dry over MgSO_4 , filter, and concentrate in vacuo.
- Purify the resulting residue by flash column chromatography to yield the **5-bromo-3-methylindolin-2-one** product.

The diagram below illustrates the general workflow for the synthesis and purification of **5-Bromo-3-methylindolin-2-one**.



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Caption: Synthesis and Purification Workflow.

Biological Activity and Potential Applications

While specific biological data for **5-Bromo-3-methylindolin-2-one** is not extensively detailed in the reviewed literature, the indolin-2-one scaffold is a well-established pharmacophore with diverse biological activities. Derivatives of indolinones are known to exhibit anticancer properties, often through the inhibition of protein kinases.

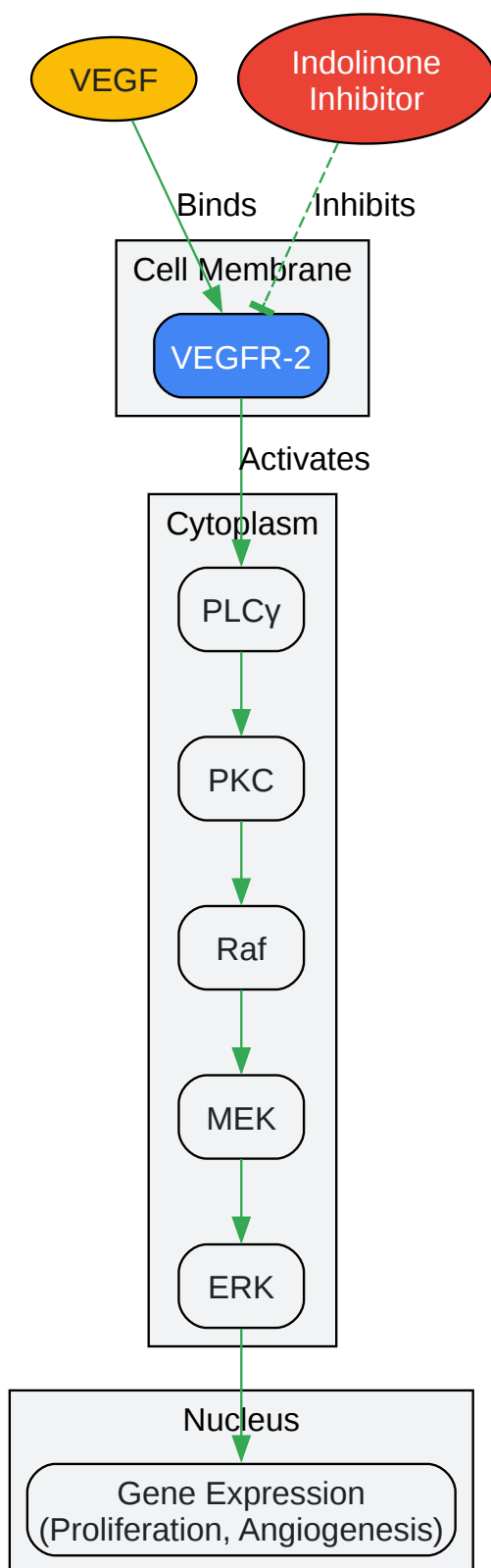
For instance, related compounds like 5-bromo-7-azaindolin-2-one derivatives have been synthesized and evaluated for their in vitro antitumor activity against various human cancer cell lines, including MCF-7 (breast) and HepG2 (liver).^[3] Some of these derivatives have shown significantly higher potency than the multi-targeted kinase inhibitor, Sunitinib.^[3] Another related compound, (R)-5-Bromo-3-methylisoindolin-1-one, has been noted for its potential anticancer properties and inhibitory effects on kinases such as VEGFR-2.^[4]

The structural similarity of **5-Bromo-3-methylindolin-2-one** to these active compounds suggests its potential as a valuable intermediate or a candidate for screening in drug discovery programs, particularly in oncology. The brominated indole structure is also recognized for its ability to interact with the Aryl Hydrocarbon Receptor (AhR) signaling pathway, which is involved in cellular metabolism and response to environmental stimuli.^[5]

Potential Signaling Pathway Involvement

Given the known activities of similar indolinone-based compounds, a hypothetical signaling pathway that could be targeted is the VEGFR-2 signaling cascade, which is crucial for angiogenesis (the formation of new blood vessels), a key process in tumor growth and metastasis. Inhibition of this pathway is a validated strategy in cancer therapy.

The diagram below depicts a simplified representation of the VEGFR-2 signaling pathway, which could be a potential target for compounds based on the 5-bromoindolin-2-one scaffold.



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Caption: Potential VEGFR-2 Signaling Pathway Inhibition.

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